

Application Notes and Protocols: Preparing DMX-129 Stock Solutions

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Compound of Interest

Compound Name: DMX-129
Cat. No.: B12405867

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Abstract

This document provides detailed protocols for the preparation of stock solutions of **DMX-129**, a potent inhibitor of I κ B kinase ϵ (IKK ϵ) and TANK-binding kinase 1 (TBK1). These kinases are critical components of the innate immune signaling pathway. Accurate preparation of **DMX-129** stock solutions is essential for reliable and reproducible experimental results in cell-based assays and other research applications. This guide includes the chemical and physical properties of **DMX-129**, a detailed step-by-step protocol for solubilization and storage, and important safety considerations.

Introduction to DMX-129

DMX-129 is a small molecule inhibitor that selectively targets IKK ϵ and TBK1, two non-canonical I κ B kinases. These kinases play a pivotal role in the activation of interferon regulatory factor 3 (IRF3) and nuclear factor- κ B (NF- κ B), key transcription factors that orchestrate the expression of type I interferons and other inflammatory mediators in response to pathogenic stimuli. Due to its specific inhibitory action, **DMX-129** is a valuable tool for investigating the physiological and pathological roles of the IKK ϵ /TBK1 signaling axis in immunity, oncology, and inflammatory diseases.

DMX-129 Quantitative Data

A summary of the key quantitative data for **DMX-129** is presented in the table below for easy reference.

Property	Value	Reference
Chemical Name	DMX-129	N/A
Molecular Formula	C ₁₉ H ₁₇ FN ₈	[1]
Molecular Weight	376.39 g/mol	[1]
CAS Number	1623123-95-4	[1]
Appearance	White to off-white powder	N/A
Purity	≥98% (typically)	N/A
Solubility	DMSO	N/A
Ethanol	Information not available	
Water	Information not available	
PBS	Information not available	
Storage (Powder)	-20°C for up to 2 years	[1]
Storage (in DMSO)	-80°C for up to 6 months	[1]
4°C for up to 2 weeks	[1]	

Experimental Protocol: Preparation of DMX-129 Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **DMX-129** in dimethyl sulfoxide (DMSO).

Materials:

- **DMX-129** powder
- Anhydrous/molecular sieve-treated DMSO (Dimethyl Sulfoxide)

- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **DMX-129** powder to room temperature to prevent condensation of moisture.
- Weighing **DMX-129**: Carefully weigh the desired amount of **DMX-129** powder in a sterile microcentrifuge tube using a calibrated analytical balance. For example, to prepare 1 ml of a 10 mM stock solution, weigh out 3.764 mg of **DMX-129**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ moles}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ moles} \times 376.39 \text{ g/mol} = 0.0037639 \text{ g} = 3.764 \text{ mg}$
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **DMX-129** powder. For the example above, add 1 ml of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly for several minutes until the **DMX-129** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at 4°C for short-term storage (up to 2 weeks).

Safety Precautions

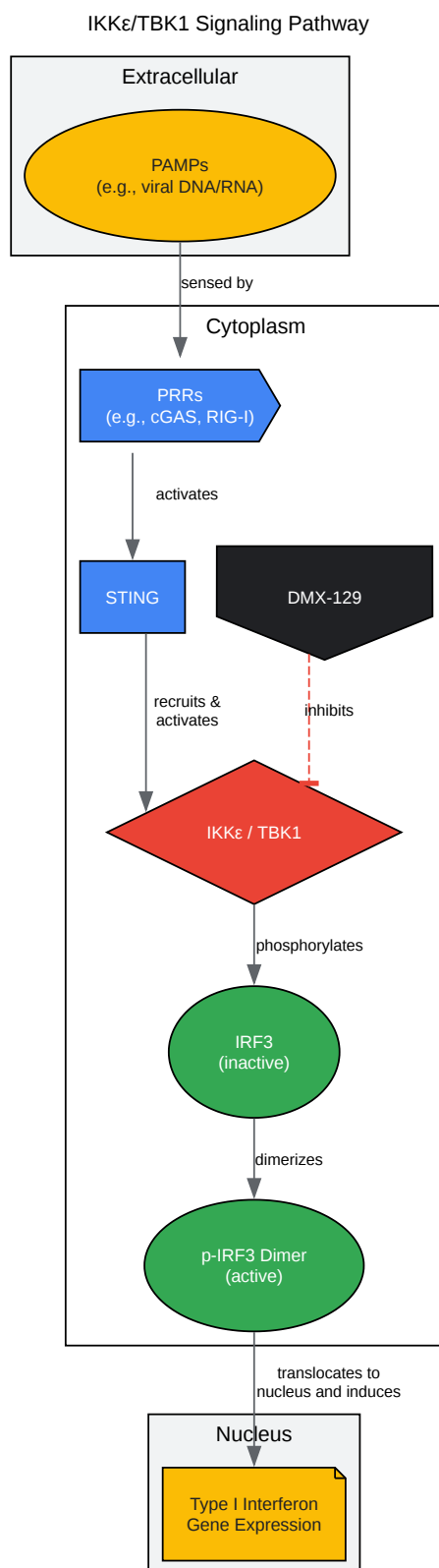
As a specific Safety Data Sheet (SDS) for **DMX-129** is not readily available, general laboratory safety precautions for handling chemical compounds of unknown toxicity should be strictly followed.

- **Personal Protective Equipment (PPE):** Wear a lab coat, safety glasses, and chemical-resistant gloves when handling **DMX-129** powder and its solutions.
- **Handling:** Avoid inhalation of the powder by working in a well-ventilated area or a chemical fume hood. Prevent contact with skin and eyes.
- **Disposal:** Dispose of waste materials in accordance with local, state, and federal regulations.

Visualizations

Signaling Pathway

The following diagram illustrates the signaling pathway involving IKK ϵ and TBK1, the targets of **DMX-129**. Upon recognition of pathogen-associated molecular patterns (PAMPs) by pattern recognition receptors (PRRs), a signaling cascade is initiated, leading to the activation of IKK ϵ and TBK1. These kinases then phosphorylate and activate the transcription factor IRF3, which dimerizes and translocates to the nucleus to induce the expression of type I interferons.



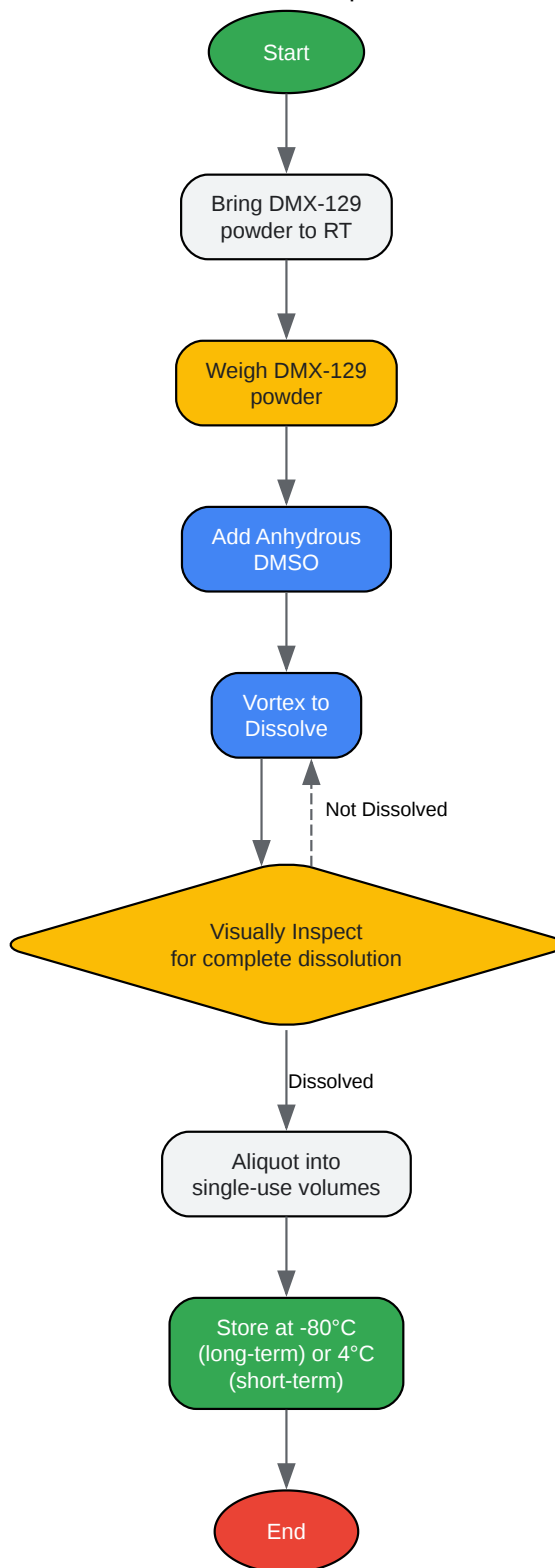
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Caption: IKK ϵ /TBK1 signaling pathway and the inhibitory action of **DMX-129**.

Experimental Workflow

The diagram below outlines the logical workflow for the preparation of **DMX-129** stock solutions as described in the protocol.

DMX-129 Stock Solution Preparation Workflow



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Caption: Workflow for preparing **DMX-129** stock solutions.

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References

- 1. researchgate.net [researchgate.net]
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